

Inter-laboratory comparison of 5-dodecene analysis

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Compound of Interest

Compound Name: 5-Dodecene

CAS No.: 7206-28-2

Cat. No.: B1336143

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Introduction to the Inter-Laboratory Comparison

An inter-laboratory comparison (ILC) or proficiency test is a crucial aspect of quality assurance for analytical laboratories.^{[1][2]} It involves multiple laboratories analyzing the same homogenous sample to evaluate and compare their analytical performance.^[1] The primary objectives of this exercise are to:

- Assess the proficiency of participating laboratories in quantifying **5-dodecene**.
- Identify potential analytical biases or inconsistencies between laboratories.^[2]
- Evaluate the robustness and comparability of different analytical methods.
- Provide a basis for laboratories to improve their analytical procedures and ensure the reliability of their data.^[3]

In this hypothetical study, a certified reference material of **5-dodecene** in a methanol matrix was distributed to ten participating laboratories. Each laboratory was instructed to perform quantitative analysis using their standard operating procedures.

Experimental Protocols

The participating laboratories primarily utilized Gas Chromatography (GC) based methods for the quantification of **5-dodecene**, as it is a volatile organic compound. The two main techniques employed were Gas Chromatography with Flame Ionization Detection (GC-FID) and Gas Chromatography-Mass Spectrometry (GC-MS).

Gas Chromatography-Flame Ionization Detection (GC-FID)

GC-FID is a widely used technique for quantifying organic compounds. The flame ionization detector offers high sensitivity towards hydrocarbons.

Sample Preparation:

- Aliquots of the distributed sample were diluted with an appropriate solvent (e.g., hexane) to fall within the calibrated concentration range.
- An internal standard (e.g., undecane) was added to each sample and calibration standard to correct for variations in injection volume and instrument response.

GC-FID Conditions:

- Column: DB-5ms (30 m x 0.25 mm x 0.25 μ m) or equivalent non-polar column.
- Inlet Temperature: 250°C
- Injection Mode: Split (e.g., 20:1)
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 200°C.
 - Hold: 5 minutes at 200°C.

- Detector Temperature: 300°C

Quantification:

- A multi-point calibration curve was generated by analyzing standards of known **5-dodecene** concentrations.
- The concentration of **5-dodecene** in the samples was determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides both quantitative and qualitative information, offering high selectivity and definitive identification of the analyte based on its mass spectrum.^[4]

Sample Preparation:

- Similar to GC-FID, samples were diluted, and an internal standard was added.

GC-MS Conditions:

- GC conditions: Similar to GC-FID.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Characteristic ions for **5-dodecene** (e.g., m/z 69, 83, 97) were monitored.
 - Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C

Quantification:

- Quantification was performed using the peak area of the selected ions against a calibration curve prepared with standards.

Data Presentation and Comparison

The assigned value for the **5-dodecene** concentration in the reference material was 25.00 mg/L with a standard deviation for proficiency assessment of 1.25 mg/L. The performance of each laboratory was evaluated using a z-score, calculated as follows:

$$z = (x - X) / \sigma$$

where:

- z is the z-score
- x is the result from the participating laboratory
- X is the assigned value (25.00 mg/L)
- σ is the standard deviation for proficiency assessment (1.25 mg/L)

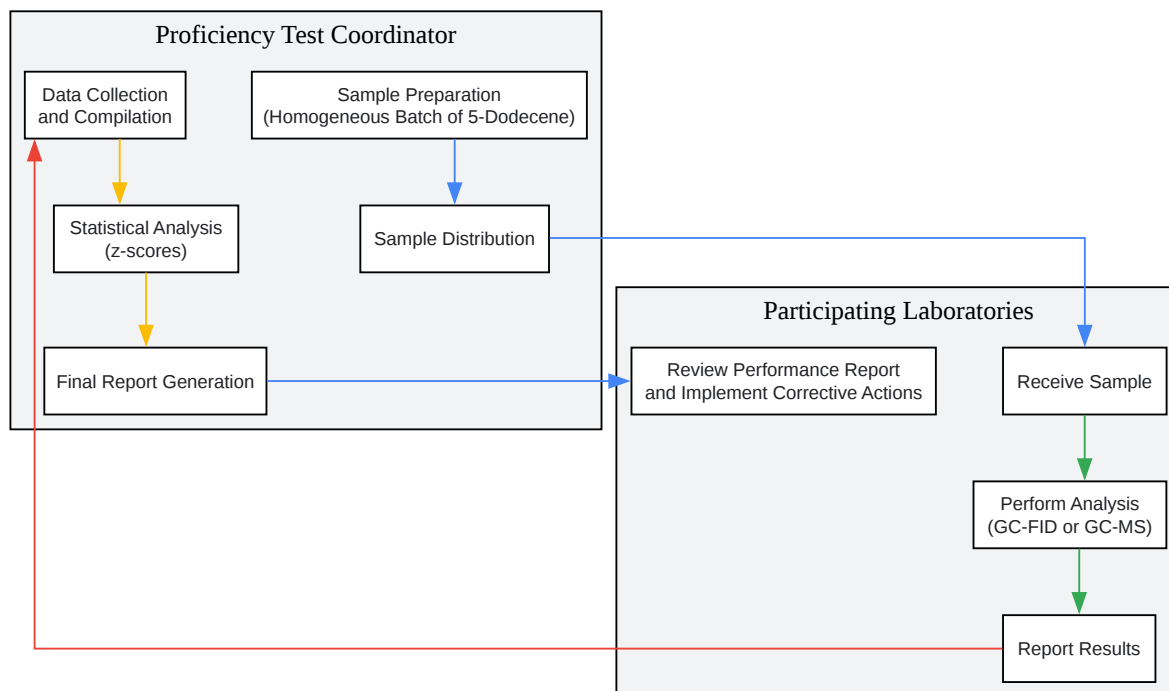
A z-score between -2 and 2 is generally considered satisfactory.

Table 1: Inter-laboratory Comparison Results for **5-Dodecene** Analysis

Laboratory ID	Analytical Method	Reported Concentration (mg/L)	Measurement Uncertainty ($\pm$ mg/L)	z-score	Performance
Lab-01	GC-FID	24.85	1.10	-0.12	Satisfactory
Lab-02	GC-MS	25.50	1.25	0.40	Satisfactory
Lab-03	GC-FID	26.20	1.30	0.96	Satisfactory
Lab-04	GC-FID	23.90	1.05	-0.88	Satisfactory
Lab-05	GC-MS	27.80	1.50	2.24	Unsatisfactory
Lab-06	GC-FID	24.50	1.15	-0.40	Satisfactory
Lab-07	GC-MS	25.15	1.20	0.12	Satisfactory
Lab-08	GC-FID	22.95	1.00	-1.64	Satisfactory
Lab-09	GC-MS	26.90	1.40	1.52	Satisfactory
Lab-10	GC-FID	21.50	0.95	-2.80	Unsatisfactory

Visualization of the Inter-laboratory Comparison Workflow

The following diagram illustrates the key stages of the inter-laboratory comparison process.



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Caption: Workflow of the **5-dodecene** inter-laboratory comparison.

Discussion and Conclusion

The results of this hypothetical inter-laboratory comparison indicate that the majority of the participating laboratories demonstrated proficiency in the analysis of **5-dodecene**. The use of both GC-FID and GC-MS yielded comparable and satisfactory results for most participants, highlighting the suitability of these methods for this type of analysis.

Laboratories with unsatisfactory z-scores (Lab-05 and Lab-10) should conduct a thorough investigation to identify the root cause of their deviations.^[2] Potential sources of error could include issues with instrument calibration, sample preparation, or data processing. By

implementing corrective actions, these laboratories can improve their analytical performance and ensure the reliability of their future results.

This guide serves as a template for conducting and evaluating inter-laboratory comparisons for **5-dodecene** and similar volatile organic compounds. Regular participation in such proficiency testing schemes is essential for maintaining high standards of quality and ensuring confidence in analytical data within the scientific community.

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